

Application Note: Total Synthesis of 2,6,11-Trimethyldodecane for Research Purposes

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Compound of Interest

Compound Name: 2,6,11-Trimethyldodecane

CAS No.: 31295-56-4

Cat. No.: B1213657

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Abstract & Scientific Rationale

2,6,11-Trimethyldodecane is a saturated, branched C₁₅ hydrocarbon (sesquiterpene analogue) often utilized as a gas chromatography (GC) retention index standard, a biomarker in geochemical analysis, and a model compound in insect pheromone research. Unlike the regular head-to-tail isoprenoid farnesane (2,6,10-trimethyldodecane), the 2,6,11-isomer possesses an "irregular" spacing between the second and third methyl branches, making it a critical reference standard for distinguishing structural isomers in complex biological matrices.

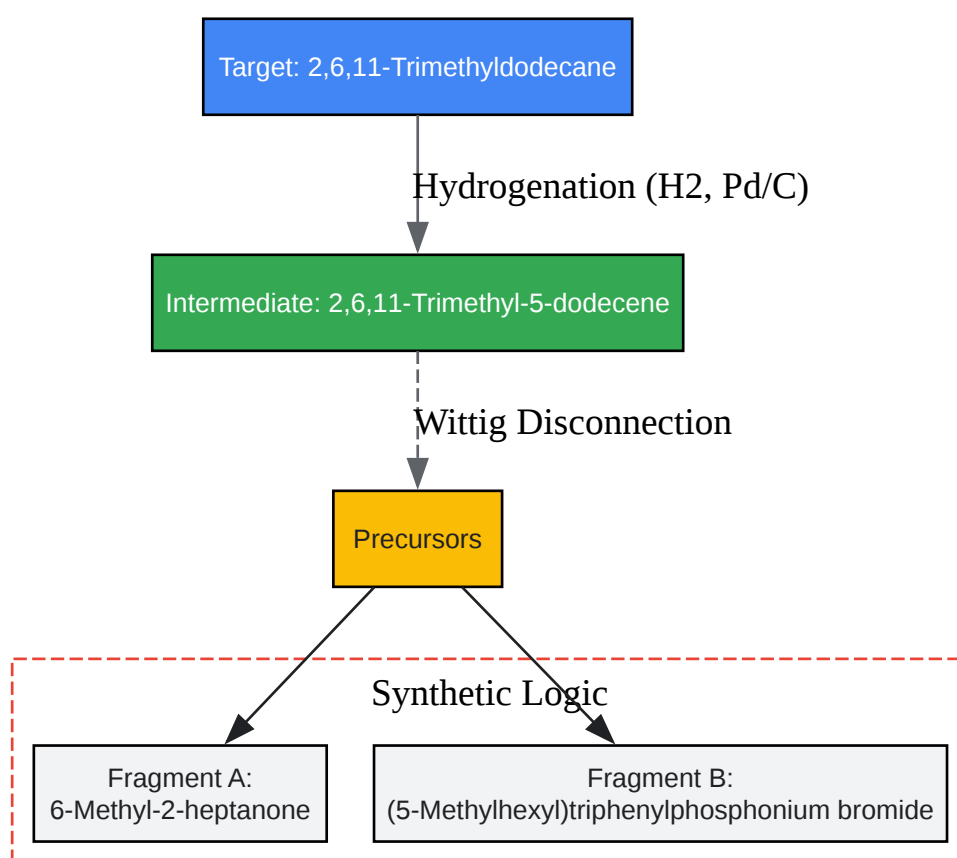
This application note details a convergent, modular synthesis of **2,6,11-trimethyldodecane**. The protocol employs a Wittig olefination strategy to couple two commercially accessible fragments, followed by catalytic hydrogenation. This route is selected for its high regiocontrol, scalability, and the use of stable intermediates, ensuring reproducibility in a research setting.

Retrosynthetic Analysis

To design a robust synthesis, we deconstruct the target molecule at the C₆–C₇ bond. This disconnection reveals two key synthons: a ketone fragment representing the "left" wing (C₁–C₆) and a phosphonium ylide representing the "right" wing (C₇–C₁₂).^[1]

- Target: **2,6,11-Trimethyldodecane**[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Strategic Disconnection: C6–C7
- Precursor A (Electrophile): 6-Methyl-2-heptanone (Commercially available)[\[1\]](#)
- Precursor B (Nucleophile): (5-Methylhexyl)triphenylphosphonium bromide (Synthesized from Isoamyl bromide)[\[1\]](#)

Mechanistic Pathway (Graphviz)[\[1\]](#)



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Caption: Retrosynthetic breakdown of **2,6,11-trimethyldodecane** showing the convergent assembly of ketone and ylide fragments.

Experimental Protocol

Phase 1: Synthesis of the Alkyl Bromide Precursor

Objective: Synthesize 1-bromo-5-methylhexane from isoamyl bromide via chain extension.^[1]

Rationale: The required 7-carbon chain (C6...C12 segment) is not a standard stock chemical.

^[1] We extend the 5-carbon isoamyl chain by 2 carbons using ethylene oxide.^[1]

Reagents:

- Isoamyl bromide (1-bromo-3-methylbutane)^[1]
- Magnesium turnings^[1]
- Ethylene Oxide (Caution: Gas/Liquid, Carcinogen)
- Phosphorus Tribromide () or HBr (48%)^[1]

Step-by-Step:

- Grignard Formation:
 - In a flame-dried 3-neck flask under Argon, activate Mg turnings (1.1 eq) with a crystal of iodine.
 - Add Isoamyl bromide (1.0 eq) in anhydrous THF dropwise to maintain gentle reflux. Stir for 1h after addition.
- Chain Extension:
 - Cool the Grignard solution to -10°C.
 - Slowly introduce Ethylene Oxide (1.2 eq) (bubbled as gas or added as cold THF solution).
 - Allow to warm to room temperature (RT) and stir for 12h.
 - Quench: Pour into ice-cold saturated

. Extract with diethyl ether, dry over

, and concentrate to yield 5-methyl-1-hexanol.[1]

- Bromination:
 - Cool the crude alcohol in DCM to 0°C.
 - Add

(0.4 eq) dropwise.[1]
 - Reflux for 2h.[1] Quench with

, extract, and distill under reduced pressure.
 - Product: 1-Bromo-5-methylhexane.[1]

Phase 2: Preparation of Wittig Salt

Objective: Convert the alkyl bromide to the phosphonium salt.

Step-by-Step:

- Dissolve 1-bromo-5-methylhexane (10 mmol) and Triphenylphosphine (
, 11 mmol) in anhydrous Toluene (20 mL).
- Reflux for 24–48 hours.[1] A white precipitate should form.[1]
- Cool, filter the solid, and wash copiously with cold hexane to remove excess phosphine.
- Dry under high vacuum.[1]
- Product: (5-Methylhexyl)triphenylphosphonium bromide.[1]

Phase 3: Wittig Coupling

Objective: Form the carbon skeleton via olefination.[1]

Reagents:

- Phosphonium Salt (from Phase 2)[1]
- 6-Methyl-2-heptanone (1.0 eq)[1]
- NaHMDS (Sodium bis(trimethylsilyl)amide) or n-BuLi (Base)[1]
- Anhydrous THF[1]

Step-by-Step:

- Suspend the Phosphonium salt (1.1 eq) in anhydrous THF at 0°C under Argon.
- Add NaHMDS (1.2 eq, 1M in THF) dropwise. The solution will turn bright orange/yellow (Ylide formation).[1] Stir for 30 min.
- Cool to -78°C (optional, to improve E/Z ratio, though not critical for hydrogenation).
- Add 6-methyl-2-heptanone (1.0 eq) dropwise.[1]
- Allow to warm to RT and stir overnight.
- Workup: Quench with water, extract with hexanes.
- Purification: Flash chromatography (Silica gel, 100% Hexanes). The product is an alkene (2,6,11-trimethyl-5-dodecene).[1]

Phase 4: Hydrogenation

Objective: Reduce the double bond to yield the saturated target.

Step-by-Step:

- Dissolve the alkene in Ethanol or Ethyl Acetate.[1]
- Add 10% Pd/C catalyst (5-10 wt%).[1]
- Stir under Hydrogen atmosphere (balloon pressure is sufficient) for 12h.
- Filtration: Filter through a pad of Celite to remove the catalyst.[1]

- Final Purification: Remove solvent. If necessary, distill (Kugelrohr) or pass through a short silica plug.
- Final Product: **2,6,11-Trimethyldodecane** (Colorless oil).

Data Summary & Characterization

The synthesized molecule is a racemate (chiral center at C6 created upon hydrogenation).[1]

Parameter	Specification	Note
Formula		Saturated Alkane
Molecular Weight	212.42 g/mol	
Appearance	Colorless Liquid	
Boiling Point	~245°C (est)	
Chirality	Racemic (at C6)	C2 and C11 are achiral (isopropyl termini)

Expected Analytical Signals[1][8]

- MS (EI, 70eV): Molecular ion

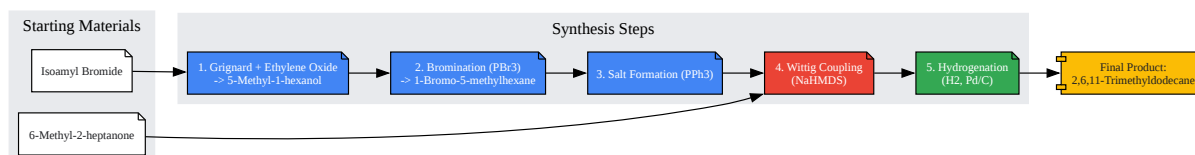
at m/z 212 (weak). Prominent fragments at m/z 43 (isopropyl), m/z 57, and characteristic losses corresponding to methyl branches.

- ^1H NMR (

):

- 0.83–0.90 ppm: Doublets (12H) corresponding to the four terminal methyl groups (Isopropyls at both ends).[1]
- 0.85 ppm: Doublet (3H) for the internal methyl at C6.[1]
- 1.1–1.4 ppm: Multiplet envelope (17H) for methylene and methine protons.[1]

Workflow Visualization



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Caption: Step-by-step synthetic workflow from commodity chemicals to final alkane.

Safety & Handling

- Ethylene Oxide: Extremely flammable and carcinogenic.[1] Handle only in a specialized hood with cold traps.[1] Alternatively, purchase 5-methyl-1-hexanol if available to bypass this step. [1]
- NaHMDS/n-BuLi: Pyrophoric.[1] Use strict anhydrous techniques.
- Waste Disposal: Phosphine byproducts (Triphenylphosphine oxide) must be disposed of as solid organic waste.[1]

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